

"quantification of 1,3-Dimethylorotic acid in biological samples"

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Compound of Interest

Compound Name: 1,3-Dimethylorotic acid

CAS No.: 4116-38-5

Cat. No.: B177360

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Executive Summary

1,3-Dimethylorotic acid (1,3-DMOA), also known as 1,3-dimethyluracil-6-carboxylic acid, is a critical analyte often overlooked in standard metabolic panels. It serves two primary roles: as a photodegradation product of theophylline (1,3-dimethylxanthine) and as a minor downstream metabolite in the caffeine/xanthine pathway.

Quantifying 1,3-DMOA in biological samples (plasma, urine) presents distinct challenges:

- **High Polarity:** The carboxylic acid moiety (pKa ~2.0) and lack of extensive hydrophobic structure result in poor retention on standard C18 columns.
- **Matrix Interference:** Its elution often coincides with the "void volume" where salts and phospholipids suppress ionization.
- **Structural Isomerism:** It must be chromatographically resolved from other xanthine/uric acid derivatives.

This guide details a robust Solid Phase Extraction (SPE) and LC-MS/MS workflow designed to overcome these hurdles, ensuring compliance with FDA/ICH M10 guidelines.

Physicochemical Profile & Strategy

Property	Value / Characteristic	Impact on Method Design
Molecular Weight	184.15 g/mol	Small molecule; requires low mass cut-off on MS.
pKa	~2.0 (Carboxylic acid)	Exists as an anion (negative charge) at physiological pH.
LogP	< 0.5 (Estimated)	Highly polar. Standard C18 will cause "breakthrough."
Ionization	ESI Negative Mode	[M-H] ⁻ is the most stable precursor ion.

Strategic Decision - Sample Preparation: We reject "Protein Precipitation" (PPT) for this analyte. PPT leaves too many phospholipids that co-elute with polar analytes.

- Selected Method: Mixed-Mode Anion Exchange (MAX) SPE.
- Mechanism: Capitalizes on the acidic nature of 1,3-DMOA. We lock the analyte onto the basic sorbent using ionic forces, wash away neutral xanthines (like caffeine/theophylline) with organics, and elute by neutralizing the acid.

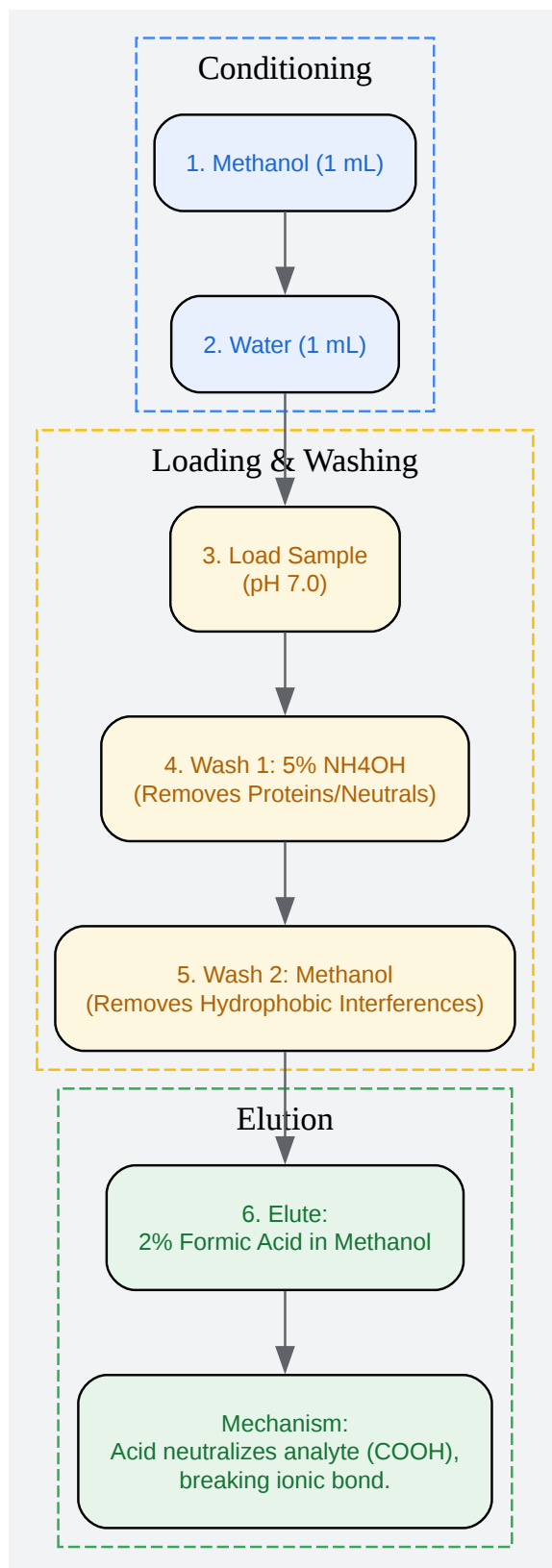
Sample Preparation Protocol (Mixed-Mode Anion Exchange)

Reagents:

- Internal Standard (IS): **1,3-Dimethylorotic acid-d3** (preferred) or Orotic acid-d2.
- SPE Cartridge: Waters Oasis MAX (30 mg) or Phenomenex Strata-X-A.

Step-by-Step Workflow:

- Sample Pre-treatment:
 - Aliquot 200 μ L Plasma/Urine.
 - Add 20 μ L Internal Standard solution.
 - Add 200 μ L 4% H_3PO_4 (Phosphoric Acid) to disrupt protein binding, but ensure final pH is > 4.0 (so analyte stays ionized for MAX binding? Correction: For MAX, we want the analyte charged (negative). The pKa is ~ 2 . Therefore, we should actually dilute with Ammonium Acetate pH 7 to ensure the carboxylic acid is deprotonated (COO^-) to bind to the quaternary amine (N^+) of the sorbent).
 - Revised Pre-treatment: Dilute 200 μ L sample with 200 μ L 50 mM Ammonium Acetate (pH 7.0).
- SPE Extraction (Visualized below):



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Figure 1: Mixed-Mode Anion Exchange (MAX) workflow logic. By washing with Methanol while the analyte is locked by charge, we achieve superior cleanliness compared to protein precipitation.

- Post-Elution:
 - Evaporate eluate under Nitrogen at 40°C.
 - Reconstitute in 100 µL Mobile Phase A (100% Aqueous).

LC-MS/MS Instrumental Protocol

Chromatography (LC): Standard C18 columns often fail here due to "phase collapse" in 100% water. We utilize a High Strength Silica (HSS) T3 column, designed to retain polar compounds in high-aqueous environments.

- Column: Waters ACQUITY UPLC HSS T3, 1.8 µm, 2.1 x 100 mm.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH Native ~6.8).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0.0 - 1.0 min: 100% A (Isocratic hold to trap polar analyte).
 - 1.0 - 4.0 min: 100% A to 50% B.
 - 4.0 - 5.0 min: 95% B (Wash).
 - 5.1 min: Re-equilibrate to 100% A.

Mass Spectrometry (MS/MS):

- Source: Electrospray Ionization (ESI), Negative Mode.

- **** Rationale:**** The carboxylic acid deprotonates easily ($[M-H]^-$), providing better selectivity than positive mode where sodium adducts often interfere.

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Mechanism
1,3-DMOA (Quant)	183.1	139.1	15	Loss of CO ₂ (Decarboxylation)
1,3-DMOA (Qual)	183.1	111.0	25	Ring Cleavage (Retro-Diels-Alder)
IS (d3-DMOA)	186.1	142.1	15	Loss of CO ₂

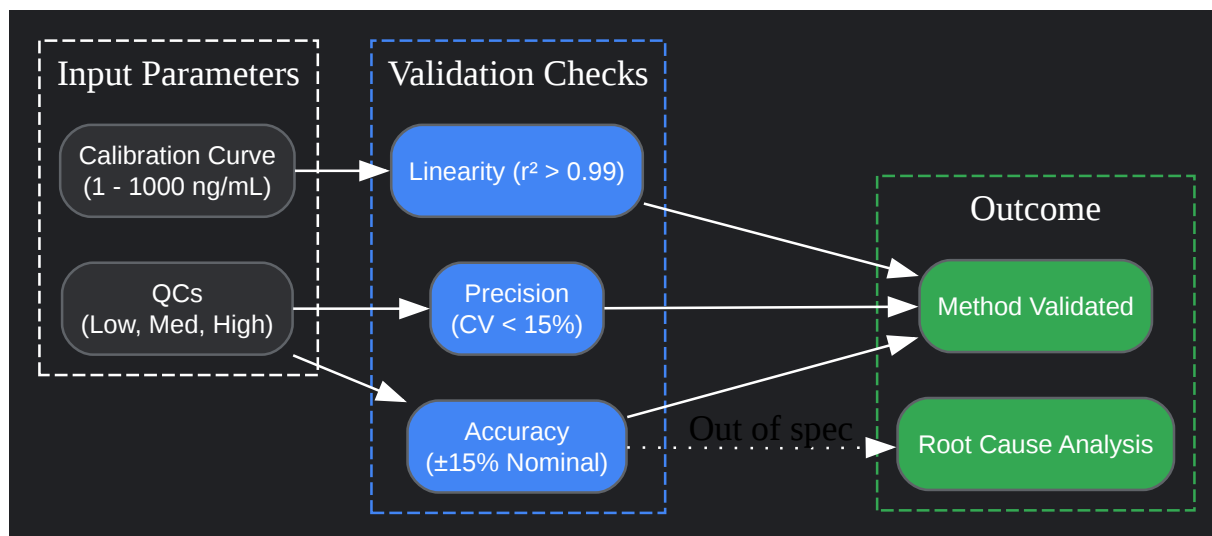
Method Validation (FDA/ICH M10 Compliance)

To ensure this protocol is "self-validating," the following criteria must be met during the validation phase:

- Selectivity: Analyze 6 lots of blank plasma/urine.^[1] No interference >20% of the LLOQ area at the retention time of 1,3-DMOA.
- Matrix Effect (ME):
 - Calculate ME Factor = (Peak Area in Post-Extraction Spike) / (Peak Area in Neat Solution).
 - Target: 0.85 - 1.15. If < 0.8, the SPE wash steps need optimization (increase wash volume).
- Carryover: Inject a blank after the ULOQ (Upper Limit of Quantitation). Carryover must be < 20% of LLOQ.

- Troubleshooting: If carryover exists, switch needle wash to 50:50 MeOH:H₂O with 0.1% Formic Acid.

Logical Flow of Validation:



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Figure 2: Decision tree for validating the bioanalytical method according to FDA M10 guidelines.

Troubleshooting & Expert Insights

- Issue: Poor Retention / Peak Fronting.
 - Cause: Injection solvent is too strong.
 - Fix: Ensure the reconstitution solvent matches the starting mobile phase (100% Aqueous). Do not inject pure methanol.
- Issue: Signal Suppression in Urine.
 - Cause: High salt content in urine.
 - Fix: The SPE "Wash 1" (Aqueous/Ammonia) is critical. Ensure sufficient volume (1 mL) is used to rinse salts before the methanol wash.

- Issue:Isomer Interference.
 - Insight: 1,7-dimethyluric acid may have similar mass transitions. The HSS T3 column provides shape selectivity to resolve these, but verify separation using individual standards during development.

References

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